

Application Note: Long-Term Stability of MSC2530818 in Solution

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Compound of Interest

Compound Name: MSC2530818

Cat. No.: B15589185

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MSC2530818 is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) with an IC₅₀ of 2.6 nM.[1][2] It has demonstrated excellent kinase selectivity, cellular potency, and oral bioavailability, making it a valuable tool for cancer research.[3][4][5][6][7] Understanding the long-term stability of **MSC2530818** in solution is critical for ensuring the accuracy and reproducibility of experimental results, as well as for the development of potential therapeutic formulations. This document provides a summary of the known solubility and stability information for **MSC2530818** and offers detailed protocols for researchers to assess its long-term stability in various solvent systems.

Chemical Properties of MSC2530818

Property	Value
Chemical Formula	C18H17ClN4O[2][3]
Molecular Weight	340.81 g/mol [2][3]
CAS Number	1883423-59-3[1][3]
IUPAC Name	[(2S)-2-(4-Chlorophenyl)pyrrolidin-1-yl]-(3-methyl-1H-pyrazolo[3,4-b]pyridin-5-yl)methanone[3]
Appearance	Solid powder[2][3]
Purity	>98% by HPLC[2][3]

Solubility and Stock Solution Stability

Accurate assessment of long-term stability begins with proper solubilization and storage of stock solutions. The solubility of **MSC2530818** has been determined in several common laboratory solvents.

Solubility Data

Solvent	Solubility
DMF	30 mg/mL[8]
DMSO	15 mg/mL, 68 mg/mL[8][9]
Ethanol	10 mg/mL[8]
DMF:PBS (pH 7.2) (1:1)	0.50 mg/mL[8]
Water	Insoluble[9]

Storage of Solid and Stock Solutions

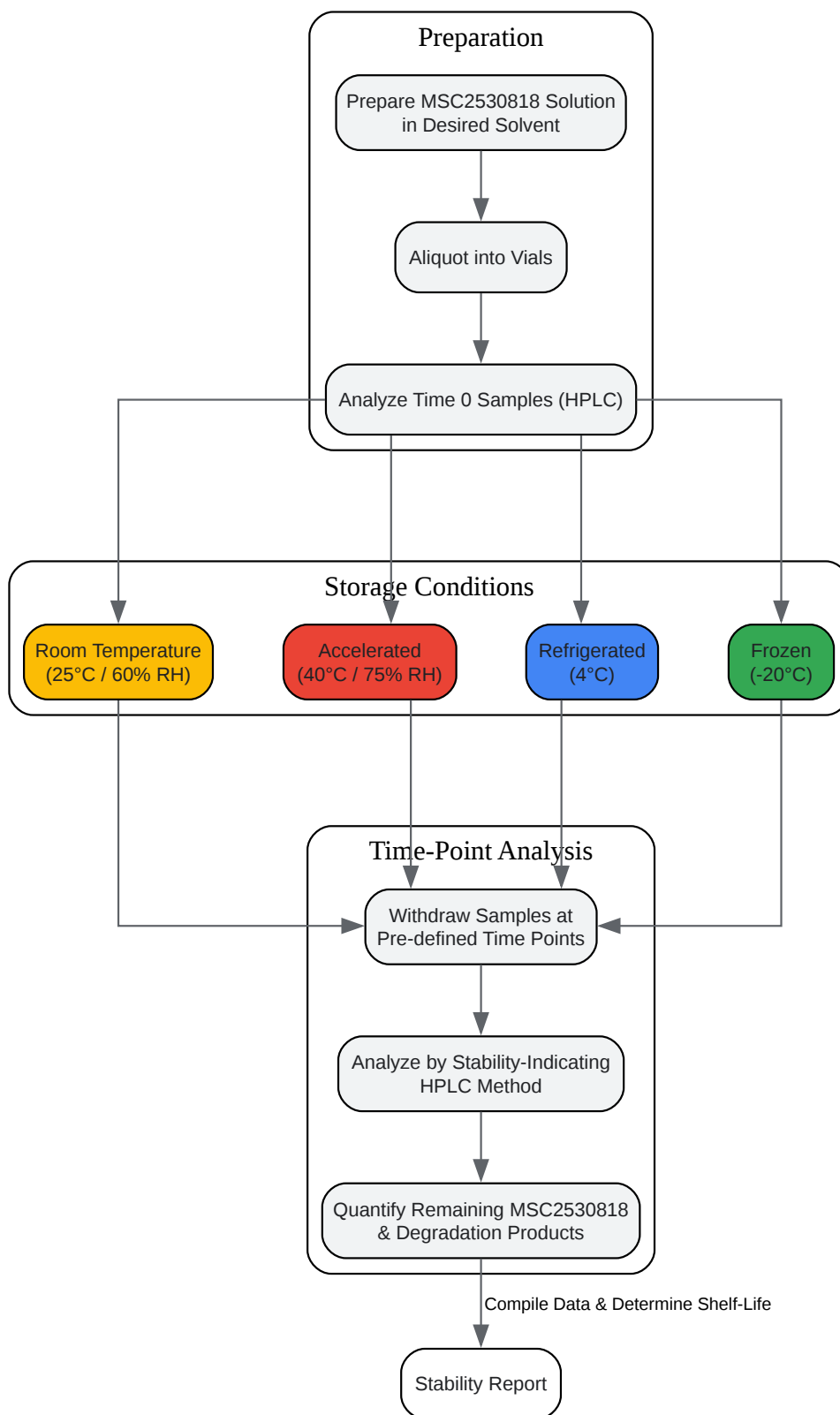
- Solid Powder: Stable for months at room temperature, or for up to 3 years at -20°C.[3][9] For short-term storage, 0-4°C is also acceptable.[2]

- **Stock Solutions:** To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.^[9] Stored in this manner, stock solutions are stable for up to 1 month at -20°C or up to 1 year at -80°C in a suitable solvent like DMSO.^[9]

Protocols for Long-Term Stability Assessment

The following protocols are based on established guidelines for stability testing of small molecules and can be adapted to specific experimental needs.^{[10][11][12]}

Experimental Workflow for Stability Testing



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Caption: Workflow for assessing the long-term stability of **MSC2530818** in solution.

Protocol 1: Long-Term and Accelerated Stability Study

This study aims to determine the stability of **MSC2530818** under typical storage conditions over an extended period.

Materials:

- **MSC2530818** solid powder
- HPLC-grade solvents (e.g., DMSO, Ethanol, buffered solutions)
- Volumetric flasks and pipettes
- HPLC vials with inert caps
- Stability chambers with controlled temperature and humidity
- Validated stability-indicating HPLC-UV method

Procedure:

- **Solution Preparation:** Prepare a stock solution of **MSC2530818** in the desired solvent at a known concentration (e.g., 1 mg/mL).
- **Aliquoting:** Distribute the solution into appropriately labeled HPLC vials.
- **Time 0 Analysis:** Immediately analyze three vials to establish the initial concentration and purity.
- **Storage:** Place the remaining vials into stability chambers under the conditions outlined in the table below.
- **Time-Point Analysis:** At each specified time point (e.g., 1, 3, 6, 12 months), withdraw three vials from each storage condition.
- **Equilibration:** Allow the vials to equilibrate to room temperature before analysis.
- **HPLC Analysis:** Analyze the samples using a validated stability-indicating HPLC method to quantify the remaining percentage of **MSC2530818** and detect any degradation products.

Example Storage Conditions and Time Points:

Storage Condition	Temperature	Relative Humidity	Time Points (Months)
Long-Term	25°C ± 2°C	60% ± 5% RH	0, 3, 6, 9, 12, 18, 24
Intermediate	30°C ± 2°C	65% ± 5% RH	0, 3, 6, 9, 12
Accelerated	40°C ± 2°C	75% ± 5% RH	0, 3, 6
Refrigerated	5°C ± 3°C	N/A	0, 3, 6, 9, 12, 18, 24
Frozen	-20°C ± 5°C	N/A	0, 3, 6, 12, 24

Protocol 2: Forced Degradation (Stress Testing)

Forced degradation studies are essential for identifying potential degradation products and establishing the degradation pathways of a compound.[\[10\]](#)[\[13\]](#)

Procedure: Prepare solutions of **MSC2530818** (e.g., 0.1 mg/mL) and subject them to the following stress conditions. Analyze samples at various time points (e.g., 0, 2, 6, 12, 24 hours) by HPLC.

- Acid Hydrolysis: Add 0.1 M HCl to the **MSC2530818** solution. Incubate at 60°C. Neutralize with NaOH before analysis.
- Base Hydrolysis: Add 0.1 M NaOH to the solution. Incubate at 60°C. Neutralize with HCl before analysis.
- Oxidative Degradation: Add 3% H₂O₂ to the solution. Store at room temperature, protected from light.
- Thermal Degradation: Incubate the solution at an elevated temperature (e.g., 70°C), protected from light.
- Photostability: Expose the solution to light conditions as specified in ICH Q1B guidelines. A control sample should be wrapped in aluminum foil.

Data Presentation (Template)

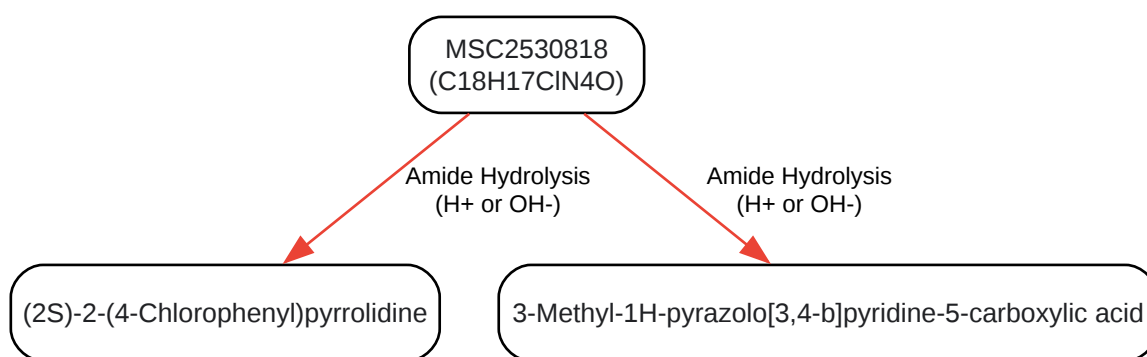
The results from the stability studies should be compiled into clear, organized tables to facilitate analysis.

Table for Long-Term Stability Data:

Time Point	Storage Condition	% Initial MSC2530818 Remaining (Mean $\pm$ SD)	Appearance of Degradation Products (% Peak Area)
0	-	100%	None Detected
3 Months	25°C / 60% RH		
	40°C / 75% RH		
	5°C		
6 Months	25°C / 60% RH		
	40°C / 75% RH		
	5°C		

Potential Degradation Pathway

While specific degradation pathways for **MSC2530818** have not been published, a hypothetical pathway can be proposed based on its chemical structure. The amide bond is a common site for hydrolysis under acidic or basic conditions.



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Caption: Hypothetical degradation of **MSC2530818** via amide bond hydrolysis.

Conclusion

MSC2530818 is a stable compound when stored appropriately as a solid or as a frozen stock solution. However, its long-term stability in various experimental solutions at different temperatures has not been extensively reported. Researchers should perform stability studies, as outlined in this document, to ensure the integrity of the compound in their specific experimental setups. The provided protocols offer a framework for generating robust stability data, which is crucial for the reliable application of **MSC2530818** in research and development.

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